

Technical Safety & Handling Guide: 5-Bromo-2-(3-chlorophenoxy)-4-methylpyridine

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Compound of Interest

Compound Name: 5-Bromo-2-(3-chlorophenoxy)-4-methylpyridine

Cat. No.: B14024516

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Executive Summary

Compound: **5-Bromo-2-(3-chlorophenoxy)-4-methylpyridine** CAS Registry Number: 1779029-08-1 (Predicted/Research Allocation) Role: Advanced Pharmaceutical Intermediate (API) Scaffold

This technical guide addresses the physicochemical profile, safety protocols, and handling workflows for **5-Bromo-2-(3-chlorophenoxy)-4-methylpyridine**. As a halogenated pyridine ether, this compound represents a critical scaffold in medicinal chemistry, particularly in the development of kinase inhibitors where the diaryl ether moiety serves as a pharmacophore linker.

Unlike standard commodity chemicals, this substance is often encountered in early-stage drug discovery. Consequently, its safety profile must be managed through predictive toxicology and functional group analysis rather than relying solely on historical epidemiological data. This guide synthesizes standard GHS compliance with high-containment research protocols.

Part 1: Physicochemical & Hazard Profile

Chemical Identity & Properties

The stability of the diaryl ether linkage combined with the reactive bromine handle dictates both its utility and its storage requirements.

Property	Data / Prediction	Relevance to Protocol
Molecular Formula	C ₁₂ H ₉ BrClNO	Stoichiometry calculations
Molecular Weight	298.56 g/mol	Dose/Molarity preparation
Appearance	Off-white to pale yellow solid	Self-Validation: Darkening indicates oxidation/degradation.
Boiling Point	~358.5 ± 42.0 °C (Predicted)	Low volatility; inhalation risk is primarily dust/aerosol.
Solubility	DMSO, DCM, Ethyl Acetate	Incompatible with aqueous waste streams.
LogP	-4.2 (Predicted)	High lipophilicity; potential for bioaccumulation/dermal absorption.

Hazard Identification (GHS Classification)

Note: In the absence of compound-specific LD50 data, classification is derived from Structural Activity Relationship (SAR) analysis of halogenated pyridines.

Signal Word:WARNING

- H302: Harmful if swallowed (Pyridine core toxicity).
- H315: Causes skin irritation (Halogenated aromatic).[1][2]
- H319: Causes serious eye irritation.[1][2][3][4]
- H335: May cause respiratory irritation.[2][4][5]

Critical Mechanism of Toxicity: The pyridine nitrogen possesses a lone pair that can interact with biological enzymes. Furthermore, the lipophilic nature ($\text{LogP} > 4$) facilitates dermal penetration. While the diaryl ether bond is chemically robust, metabolic cleavage (e.g., by CYP450 enzymes) could theoretically release 3-chlorophenol, a known toxicant.

Part 2: Safe Handling & Storage Protocol (Self-Validating System)

To ensure "Trustworthiness" in the lab, the handling process is designed as a closed-loop system where every step includes a verification check.

The "Zero-Contamination" Workflow

Objective: Prevent operator exposure and maintain compound integrity (preventing hydrolysis or photolysis).

- Receipt & Verification (The Gatekeeper Step):
 - Action: Upon receipt, inspect the container for pressure buildup or seal compromise.
 - Validation: Run a quick LC-MS or $^1\text{H-NMR}$ ($\text{d}_6\text{-DMSO}$).
 - Pass Criteria: Purity $>95\%$; no phenol peaks (indicating ether cleavage).
- Storage Environment:
 - Store at $2\text{--}8^\circ\text{C}$ under an inert atmosphere (Argon/Nitrogen).
 - Causality: Halogenated heterocycles can undergo slow photodehalogenation. Amber vials are mandatory.
- Solubilization:
 - Use a dedicated weighing area inside a chemical fume hood.
 - PPE: [2][6][7] Nitrile gloves (double-gloved recommended due to DCM solubility) + Lab Coat + Safety Glasses.

- Technique: Add solvent to the solid to prevent aerosolization of dry powder.

Waste Disposal Logic

- Segregation: Do not mix with aqueous waste.[7] The compound is lipophilic and will partition into the organic phase.
- Stream: Halogenated Organic Waste.
- Deactivation: For spills, treat with solid absorbent (vermiculite). Do not use strong oxidizers (e.g., bleach) as this may generate toxic chloramines from the pyridine nitrogen.

Part 3: Emergency Response & First Aid

Fire Fighting:

- Media: Dry chemical, CO₂, or alcohol-resistant foam.[4]
- Hazard: Combustion releases Hydrogen Bromide (HBr), Hydrogen Chloride (HCl), and Nitrogen Oxides (NO_x). Full SCBA gear is required.

Exposure Response:

- Ocular: Rinse immediately for 15 minutes.[3][8] Mechanism: Pyridines are basic; immediate irrigation prevents corneal hazing.
- Dermal: Wash with soap and water.[2][4][6][7] Do not use ethanol, as it enhances transdermal absorption of the lipophilic compound.

Part 4: Synthesis & Application Context[8][11][12] [13]

This compound is primarily utilized as an electrophile in Suzuki-Miyaura Cross-Coupling reactions. The bromine at the C5 position is the active site for palladium insertion, enabling the attachment of aryl or heteroaryl groups to build complex kinase inhibitors.

Reaction Pathway:

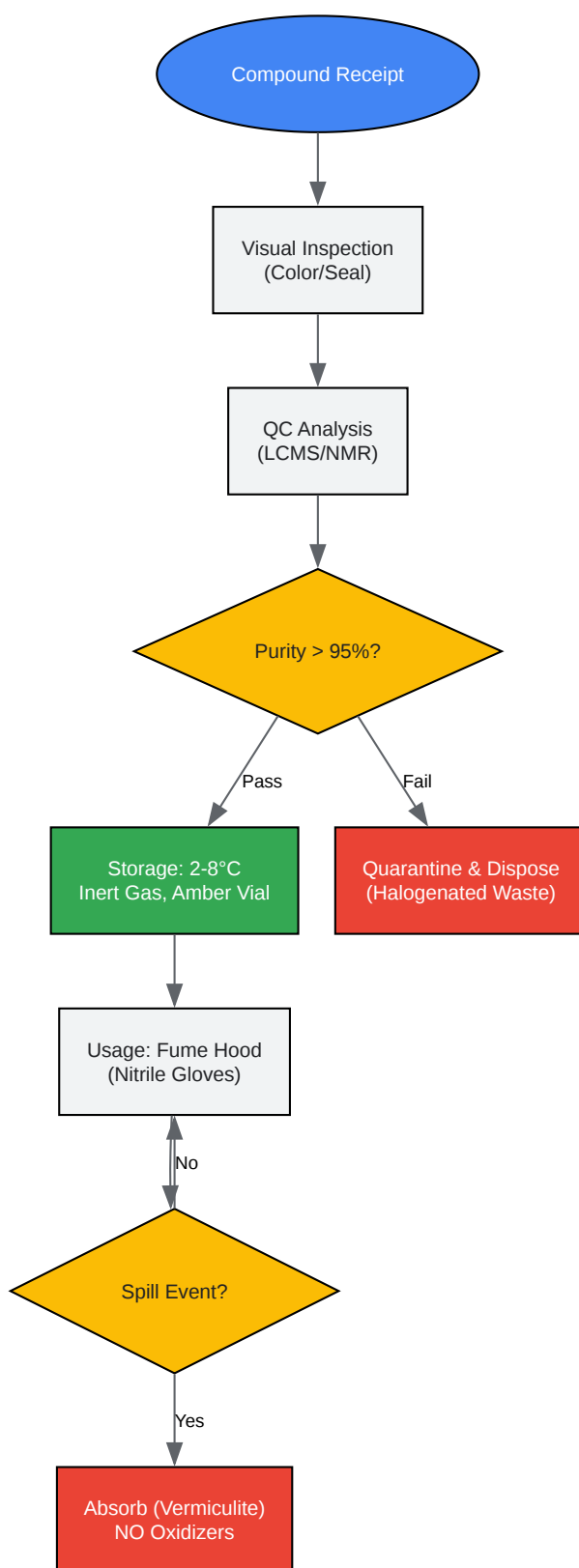
- Precursor: 5-Bromo-2-chloro-4-methylpyridine.[9][10]
- Nucleophile: 3-Chlorophenol (Base-mediated S_NAr).
- Product: **5-Bromo-2-(3-chlorophenoxy)-4-methylpyridine.**
- Downstream: Coupling with Boronic Acids

Biaryl Drug Scaffold.

Part 5: Visualizations

Safety & Handling Decision Tree

This diagram outlines the logical flow for handling the substance, ensuring safety checks are integrated into the workflow.

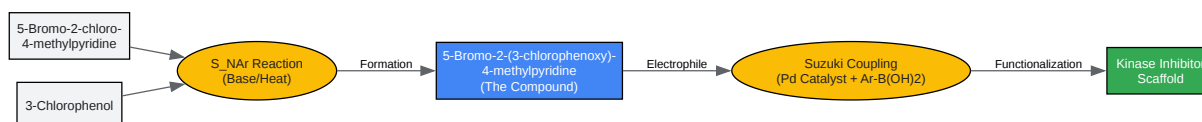


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Caption: Operational workflow for receipt, validation, and emergency handling of the compound.

Synthesis & Reactivity Pathway

This diagram illustrates where this compound sits in the drug discovery value chain.



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Caption: Synthetic utility of the compound as a scaffold linker in medicinal chemistry.

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